

Spectroscopic Data of 2-Amino-5-bromo-3-nitrobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-nitrobenzoic acid

CAS No.: 58580-07-7

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-Amino-5-bromo-3-nitrobenzoic acid** ($C_7H_5BrN_2O_4$), a key intermediate in various synthetic applications. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the structural characterization of this molecule. While direct experimental data for all spectroscopic techniques are not publicly available, this guide consolidates reported data and provides expert analysis based on analogous compounds to offer a robust spectroscopic profile.

Introduction

2-Amino-5-bromo-3-nitrobenzoic acid is a substituted aromatic carboxylic acid. Its molecular structure, characterized by the presence of amino, bromo, and nitro functional groups on the benzoic acid backbone, gives rise to a unique spectroscopic fingerprint. Accurate interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data is crucial for confirming its identity, purity, and for predicting its chemical behavior in various reactions.

Molecular Structure and Properties:

- Chemical Formula: $C_7H_5BrN_2O_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: 261.03 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 58580-07-7 [\[1\]](#)[\[3\]](#)
- Appearance: Typically a yellow solid.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

1H NMR Spectroscopy

A reported 1H NMR spectrum for **2-Amino-5-bromo-3-nitrobenzoic acid**, synthesized from 5-bromo-7-nitroindoline-2,3-dione, provides valuable experimental data.

Experimental Data:

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.84	broad singlet	2H	-NH ₂
8.59	singlet	1H	Ar-H
8.37	singlet	1H	Ar-H

Solvent: DMSO- d_6 , Frequency: 400 MHz

Interpretation:

The downfield chemical shifts of the aromatic protons are attributed to the strong electron-withdrawing effects of the nitro and carboxyl groups. The broadness of the amino proton signal is characteristic of exchange with the solvent and quadrupolar relaxation. The two singlets for

the aromatic protons indicate that they are not coupled to each other, which is consistent with their positions on the benzene ring.

¹³C NMR Spectroscopy

While no direct experimental ¹³C NMR spectrum for **2-Amino-5-bromo-3-nitrobenzoic acid** is readily available, the expected chemical shifts can be predicted based on the analysis of structurally similar substituted benzoic acids.[4][5]

Predicted ¹³C NMR Data:

Chemical Shift (δ) ppm	Assignment	Rationale
~168	C=O	Typical range for a carboxylic acid carbonyl carbon.
~150	C-NH ₂	The amino group causes a significant downfield shift.
~145	C-NO ₂	The nitro group is strongly electron-withdrawing, deshielding the attached carbon.
~135	C-Br	The bromo group has a moderate deshielding effect.
~125	Ar-CH	Aromatic methine carbon.
~120	Ar-CH	Aromatic methine carbon.
~115	C-COOH	The carbon bearing the carboxylic acid group.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The predicted IR absorption bands for **2-Amino-5-bromo-3-nitrobenzoic acid** are based on the characteristic frequencies of its constituent functional groups.

Predicted IR Data:

Wavenumber (cm ⁻¹)	Functional Group	Vibration
3400-3200	-NH ₂	N-H stretching
3300-2500	-COOH	O-H stretching (broad)
~1700	-COOH	C=O stretching
~1550 and ~1350	-NO ₂	Asymmetric and symmetric N-O stretching
~1600	Aromatic Ring	C=C stretching
~850	Aromatic Ring	C-H out-of-plane bending
~700	C-Br	C-Br stretching

The broad O-H stretch of the carboxylic acid is a hallmark of this functional group. The two distinct N-O stretching bands are characteristic of the nitro group.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

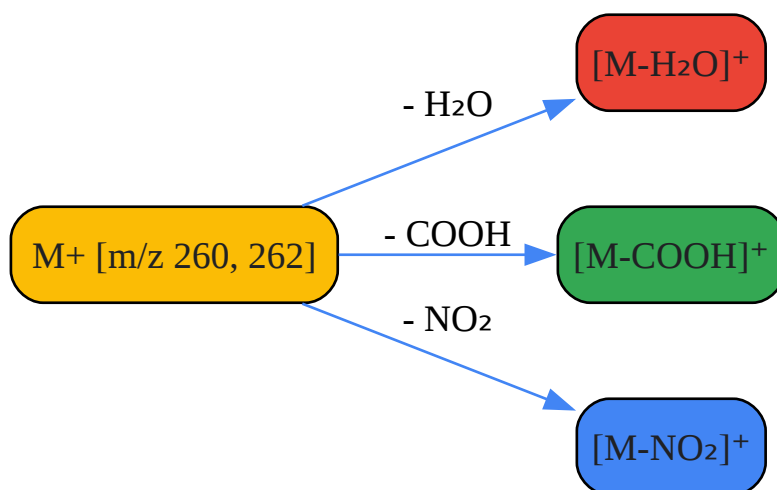
- Exact Mass: 259.9433 g/mol [[1](#)][[6](#)]
- Molecular Ion (M⁺): m/z = 260 and 262 (due to the presence of bromine isotopes ⁷⁹Br and ⁸¹Br in approximately a 1:1 ratio).

Predicted Fragmentation Pattern:

The fragmentation of **2-Amino-5-bromo-3-nitrobenzoic acid** under electron ionization (EI) is expected to proceed through several key pathways:

- Loss of H₂O: A common fragmentation for carboxylic acids.
- Loss of COOH: Decarboxylation to form a nitro-bromo-aniline radical cation.

- Loss of NO₂: Elimination of the nitro group.



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Caption: Predicted major fragmentation pathways for **2-Amino-5-bromo-3-nitrobenzoic acid** in Mass Spectrometry.

Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data discussed. Instrument parameters should be optimized for the specific sample and equipment.

NMR Spectroscopy

- Sample Preparation: Dissolve ~5-10 mg of **2-Amino-5-bromo-3-nitrobenzoic acid** in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆).
- Data Acquisition:
 - ¹H NMR: Acquire the spectrum using a 400 MHz or higher field NMR spectrometer. Use a sufficient number of scans to obtain a good signal-to-noise ratio.
 - ¹³C NMR: Acquire the proton-decoupled ¹³C NMR spectrum. A larger number of scans will be required compared to ¹H NMR due to the lower natural abundance of ¹³C.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction.

IR Spectroscopy

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, for Attenuated Total Reflectance (ATR) IR, place a small amount of the solid sample directly on the ATR crystal.
- **Data Acquisition:** Record the IR spectrum over the range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable ionization method, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Data Acquisition:** Acquire the mass spectrum, ensuring a sufficient mass range to observe the molecular ion and key fragments.
- **Data Analysis:** Determine the molecular weight from the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Conclusion

This technical guide provides a detailed spectroscopic profile of **2-Amino-5-bromo-3-nitrobenzoic acid**, combining reported experimental ^1H NMR data with expert-predicted ^{13}C NMR, IR, and MS data. The provided information and protocols will be a valuable resource for scientists and researchers working with this compound, enabling its unambiguous identification and characterization.

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